

2-Bromo-2-methylpropanal molecular formula and weight determination

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Compound of Interest

Compound Name: *2-Bromo-2-methylpropanal*

Cat. No.: *B082722*

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An In-depth Technical Guide to the Determination of the Molecular Formula and Weight of **2-Bromo-2-methylpropanal**

This technical guide provides a comprehensive overview of the methodologies used to determine the molecular formula and weight of **2-Bromo-2-methylpropanal**, a compound of interest in various research and development applications. The information is tailored for researchers, scientists, and professionals in the field of drug development.

Compound Identification and Properties

2-Bromo-2-methylpropanal is a halogenated aldehyde with the chemical structure featuring a bromine atom and an aldehyde functional group attached to a branched propane chain.[\[1\]](#) Key identifying information and physical properties are summarized in the table below.

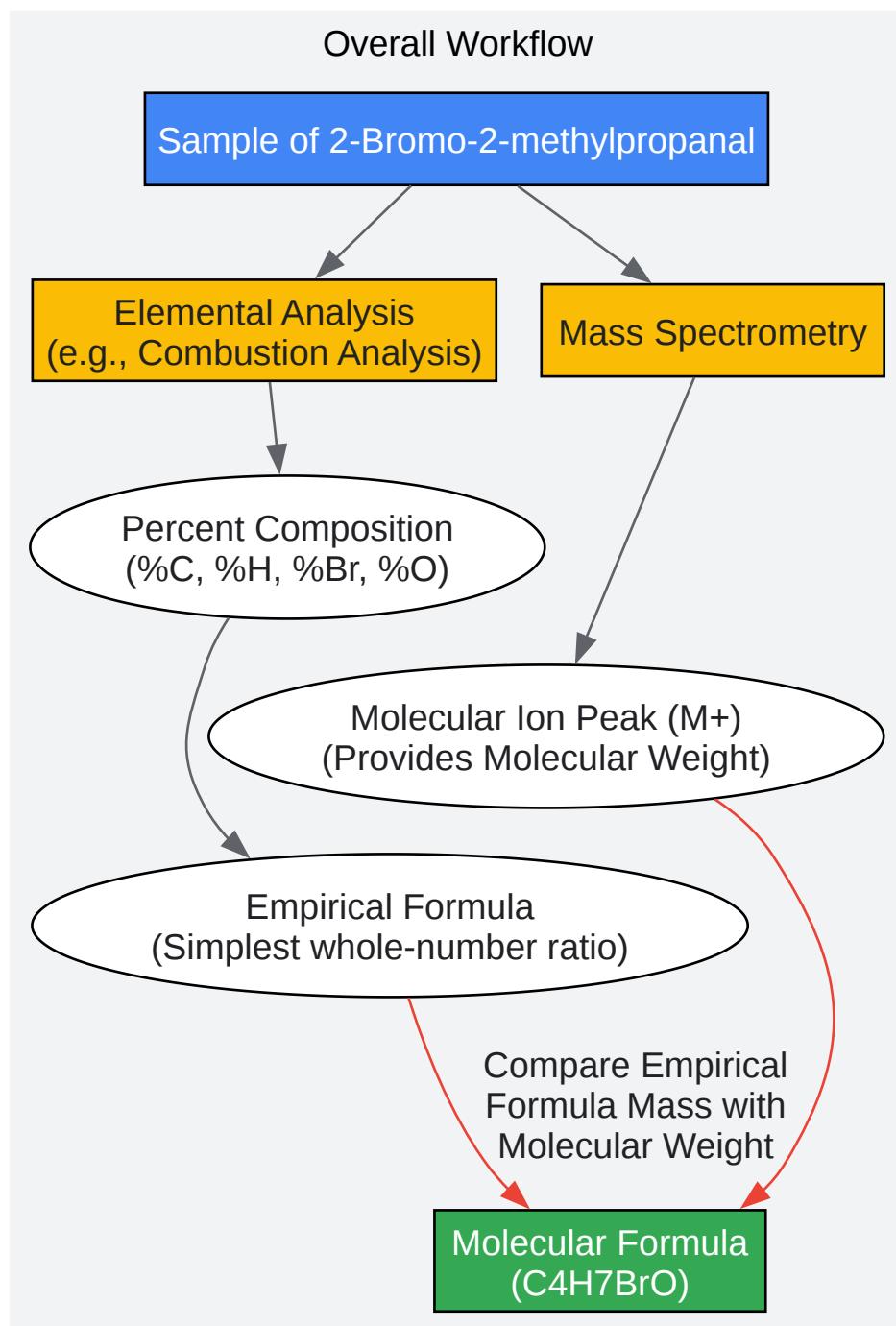
Property	Value	Source
Molecular Formula	C4H7BrO	[2] [3] [4]
Molecular Weight	151.00 g/mol	[4]
CAS Number	13206-46-7	[2] [4]
IUPAC Name	2-bromo-2-methylpropanal	[4]

Experimental Determination of Molecular Formula and Weight

The determination of a compound's molecular formula is a multi-step process that involves establishing the empirical formula and then using the experimentally determined molecular weight to find the true molecular formula.[5][6]

Logical Workflow for Molecular Formula Determination

The following diagram illustrates the logical workflow for determining the molecular formula of an unknown compound like **2-Bromo-2-methylpropanal**.



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Caption: Workflow for Molecular Formula Determination.

Experimental Protocols

- Elemental Analysis (for Empirical Formula)

The empirical formula, which gives the simplest whole-number ratio of atoms in the compound, is typically determined through combustion analysis.^[7]

- Principle: A weighed sample of **2-Bromo-2-methylpropanal** is heated in a furnace with excess oxygen. The combustion products (CO₂, H₂O, and Br₂) are collected in separate traps. The mass of each product is used to calculate the mass of C, H, and Br in the original sample. The mass of oxygen is usually determined by difference.
- Methodology:
 - A precise mass of the **2-Bromo-2-methylpropanal** sample is placed in a combustion tube.
 - The sample is combusted in a stream of pure oxygen.
 - The resulting CO₂ and H₂O are passed through and absorbed in separate traps containing sodium hydroxide and magnesium perchlorate, respectively.^[7] The increase in mass of these traps gives the mass of CO₂ and H₂O produced.
 - Bromine is trapped and quantified separately.
 - The masses of C, H, and Br are calculated from the masses of the combustion products.
 - The mass of oxygen is calculated by subtracting the masses of C, H, and Br from the initial sample mass.
 - The masses of each element are converted to moles, and the simplest whole-number mole ratio is determined to yield the empirical formula.^[8]

b) Molecular Weight Determination by Mass Spectrometry

Mass spectrometry is a powerful analytical technique that provides information about the mass-to-charge ratio of ions and is a primary method for determining the precise molecular weight of a compound.^{[7][9]}

- Principle: The sample is ionized, and the resulting ions are accelerated and separated based on their mass-to-charge (m/z) ratio. The peak with the highest m/z value often corresponds

to the molecular ion (M^+), providing the molecular weight. For bromine-containing compounds, a characteristic M and $M+2$ isotopic pattern with nearly equal intensity is observed due to the natural abundance of ^{79}Br and ^{81}Br isotopes.

- Methodology:
 - Sample Preparation: A small amount of the liquid or dissolved solid sample is introduced into the mass spectrometer.[10]
 - Ionization: The sample is vaporized and ionized, typically using Electron Ionization (EI).
 - Mass Analysis: The generated ions are accelerated into a mass analyzer (e.g., quadrupole or time-of-flight), which separates them based on their m/z ratio.[10]
 - Detection: A detector records the abundance of ions at each m/z value, generating a mass spectrum.
 - Data Analysis: The molecular weight is determined from the m/z value of the molecular ion peak. The presence of the characteristic $M/M+2$ isotopic pattern confirms the presence of one bromine atom in the molecule.

Spectroscopic Confirmation of Structure

While not directly determining the molecular formula, spectroscopic techniques like Nuclear Magnetic Resonance (NMR) are crucial for elucidating the molecular structure and confirming the connectivity of atoms, which must be consistent with the determined formula.[2]

Experimental Protocol: Nuclear Magnetic Resonance (NMR) Spectroscopy

- Principle: NMR spectroscopy exploits the magnetic properties of atomic nuclei. It provides detailed information about the chemical environment, connectivity, and spatial arrangement of atoms within a molecule.
- Methodology:

- Sample Preparation: 5-10 mg of the **2-Bromo-2-methylpropanal** sample is dissolved in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in a standard 5 mm NMR tube.[\[10\]](#)
- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher) is used.[\[10\]](#)
- Data Acquisition: Both ^1H and ^{13}C NMR spectra are acquired. The spectrometer is tuned and shimmed to optimize the magnetic field homogeneity.[\[10\]](#)
- Data Analysis: The chemical shifts, integration values (for ^1H NMR), and splitting patterns in the spectra are analyzed to confirm the presence of the methyl groups, the aldehyde proton, and the quaternary carbon attached to the bromine atom, consistent with the structure of **2-Bromo-2-methylpropanal**.

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